

Application Note: High-Performance Liquid Chromatography (HPLC) Analysis of Stanozolol Metabolites

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Compound of Interest

Compound Name: 4Alpha-Hydroxy Stanozolol

Cat. No.: B1512197

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Stanozolol is a synthetic anabolic steroid that is extensively metabolized in the body. For effective detection, particularly in the context of anti-doping analysis, the focus is on identifying its metabolites, which are excreted in urine over an extended period. The primary metabolites include 3'-hydroxystanozolol, 4 β -hydroxystanozolol, and 16 β -hydroxystanozolol. These metabolites are often present in urine as glucuronide or sulfate conjugates. This application note provides a detailed protocol for the analysis of stanozolol and its metabolites using high-performance liquid chromatography-tandem mass spectrometry (HPLC-MS/MS).

Data Presentation

The following tables summarize the quantitative data for the HPLC-MS/MS analysis of stanozolol and its key metabolites.

Table 1: Mass Spectrometry Parameters for Stanozolol and its Metabolites

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Ionization Mode
Stanozolol	329.2	81.1, 95.1, 107.1	ESI+
3'-hydroxystanozolol	345.2	121.1, 107.1, 95.1	ESI+
4β-hydroxystanozolol	345.2	309.0, 121.1, 107.1	ESI+
16β-hydroxystanozolol	345.2	81.1, 95.1, 107.1	ESI+
Stanozolol-N-glucuronide	505.3	329.2	ESI+
17-epistanozolol-N-glucuronide	505.3	329.2	ESI+
3'-hydroxystanozolol glucuronide	521.3	345.2	ESI+

Table 2: Method Detection and Quantification Limits

Compound	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Matrix
Stanozolol	0.1 - 0.5 ng/mL[1]	0.25 µg/L[2]	Urine
3'-hydroxystanozolol	50 pg/mL[3]	Not specified	Urine
4β-hydroxystanozolol	0.2 ng/mL	Not specified	Urine
16β-hydroxystanozolol	0.2 ng/mL	Not specified	Urine
Stanozolol-N-glucuronide	100 pg/mL[4]	Not specified	Urine
17-epistanozolol-N-glucuronide	100 pg/mL[4]	Not specified	Urine
3'-hydroxystanozolol glucuronide	50 pg/mL[3]	Not specified	Urine

Experimental Protocols

A detailed methodology for the analysis of stanozolol metabolites is provided below.

1. Sample Preparation

- Enzymatic Hydrolysis of Glucuronide Conjugates
 - To 2 mL of urine, add 1 mL of phosphate buffer (pH 7.0).
 - Add 50 μ L of β -glucuronidase from E. coli.
 - Incubate the mixture at 60°C for 1 hour.[\[5\]](#)
 - After incubation, cool the sample to room temperature before proceeding to extraction.
- Liquid-Liquid Extraction (LLE)
 - Adjust the pH of the hydrolyzed urine sample to be acidic by adding 10 μ L of 5N HCl.[\[5\]](#)
 - Add 5 mL of a mixture of tert-butyl methyl ether and n-pentane.
 - Vortex for 5 minutes and centrifuge at 4000 rpm for 10 minutes.
 - Transfer the organic layer to a new tube.
 - Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.
- Solid-Phase Extraction (SPE)
 - Condition an Oasis MCX SPE cartridge with 2 mL of methanol followed by 2 mL of water.[\[5\]](#)
 - Load the acidified hydrolyzed urine sample onto the cartridge.[\[5\]](#)
 - Wash the cartridge with 2 mL of 0.1 M HCl, followed by 2 mL of methanol.[\[5\]](#)
 - Elute the analytes with 2 mL of methanol containing 1% ammonium hydroxide.[\[5\]](#)

- Evaporate the eluate to dryness under a nitrogen stream at 40°C.

2. HPLC-MS/MS Analysis

- Reconstitution

- Reconstitute the dried extract in 100 µL of the initial mobile phase (e.g., 95:5 water:acetonitrile with 0.1% formic acid).

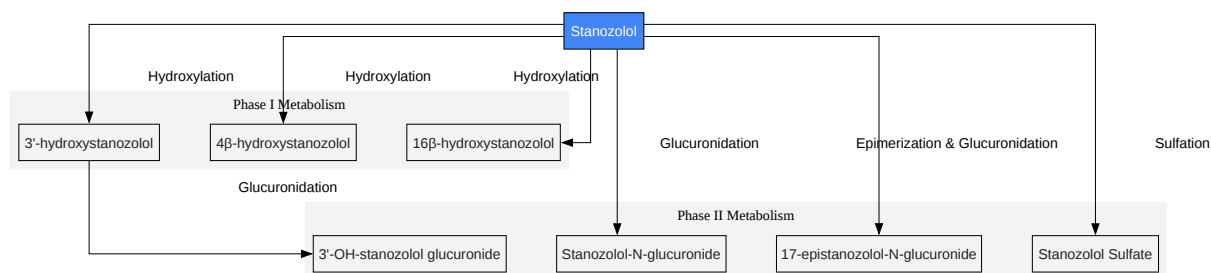
- HPLC Conditions

- Column: C18 reverse-phase column (e.g., Zorbax 5µm SB-C18, 50mm x 2.1mm).[6]
- Mobile Phase A: Water with 5mM ammonium formate and 0.1% formic acid.[7]
- Mobile Phase B: Acetonitrile with 10% water, 5mM ammonium formate, and 0.1% formic acid.[7]
- Flow Rate: 0.3 mL/min.[6]
- Gradient: A typical gradient starts with a low percentage of organic phase (e.g., 30% B), ramps up to a high percentage (e.g., 70% B), and then re-equilibrates.[6]
- Injection Volume: 10 µL.

- Mass Spectrometry Conditions

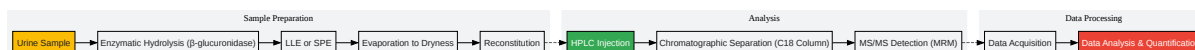
- Ionization Source: Electrospray Ionization (ESI) in positive mode.
- Scan Mode: Multiple Reaction Monitoring (MRM).[2][6]
- Drying Gas Temperature: 350°C.[6]
- Nebulizing Gas Pressure: 45 psi.[6]

Visualizations



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Caption: Metabolic pathway of stanozolol.



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Caption: Experimental workflow for HPLC-MS/MS analysis.

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